

Solubility Profile of 2-Methoxy-5-methylaniline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-5-methylaniline

Cat. No.: B041322

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Methoxy-5-methylaniline** (also known as p-cresidine) in various organic solvents. Understanding the solubility of this compound is critical for its application in chemical synthesis, purification, formulation development, and toxicological studies. This document compiles available qualitative and quantitative data, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for these procedures.

Introduction

2-Methoxy-5-methylaniline is an aromatic amine used as an intermediate in the manufacturing of various dyes and pigments.^{[1][2]} Its physicochemical properties, particularly its solubility in organic solvents, are fundamental parameters for process development, ensuring reaction efficiency, and for the isolation of pure products. This guide aims to provide a detailed resource for professionals working with this compound.

Solubility Data

Quantitative solubility data for **2-Methoxy-5-methylaniline** in a wide range of organic solvents is not extensively available in public literature. However, based on qualitative descriptions from various sources, a solubility profile can be established. The compound is generally described as soluble in several common organic solvents and slightly soluble in others.

Table 1: Quantitative Solubility of **2-Methoxy-5-methylaniline** in Various Solvents

Solvent	Chemical Class	Qualitative Solubility	Estimated Quantitative Solubility (g/100 mL at 25°C)
Methanol	Polar Protic	Slightly Soluble[3][4][5]	1 - 5
Ethanol	Polar Protic	Soluble[1][2][6]	> 10
Acetone	Polar Aprotic	Soluble	> 10
Ethyl Acetate	Polar Aprotic	Slightly Soluble[3][4][5]	1 - 5
Toluene	Non-polar	Soluble	> 10
Heptane	Non-polar	Sparingly Soluble	< 1
Chloroform	Halogenated	Slightly Soluble[1][2][6]	1 - 5
Diethyl Ether	Ether	Soluble[1][2][6]	> 10
Benzene	Aromatic	Soluble[1][2][6]	> 10
Petroleum Ether	Non-polar	Soluble[1][2][6]	1 - 10
Water	Polar Protic	Slightly Soluble[1][2][3][4][7]	<0.1 g/100 mL at 22°C[4], 0.281 g/100mL at 25°C[2]

Disclaimer: The estimated quantitative solubility values are based on qualitative descriptions and the typical behavior of structurally similar aromatic amines. For precise applications, experimental determination is highly recommended.

Experimental Protocol for Solubility Determination

The following is a detailed gravimetric method for the quantitative determination of the solubility of **2-Methoxy-5-methylaniline** in an organic solvent. This method is based on established

principles for solubility testing of solid organic compounds.

Objective: To quantitatively determine the equilibrium solubility of **2-Methoxy-5-methylaniline** in a selection of organic solvents at a specified temperature.

Materials and Equipment:

- **2-Methoxy-5-methylaniline** (purity > 99%)
- Selected organic solvents (analytical grade)
- Analytical balance (readability ± 0.1 mg)
- Temperature-controlled orbital shaker or magnetic stirrer with a hot plate
- Thermostatic water bath
- Calibrated thermometer
- Glass vials with screw caps and PTFE septa (e.g., 20 mL)
- Volumetric flasks (various sizes)
- Pipettes and micropipettes
- Syringe filters (0.45 μm , solvent-compatible membrane)
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Methoxy-5-methylaniline** to a series of glass vials.
 - Accurately pipette a known volume (e.g., 10 mL) of the desired organic solvent into each vial.

- Securely cap the vials.
- Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the mixtures for a sufficient time to reach equilibrium. A period of 24 to 48 hours is generally recommended, with intermittent vigorous shaking.
- Equilibration and Phase Separation:
 - After the equilibration period, cease agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow the excess solid to settle.
- Sample Withdrawal and Analysis:
 - Carefully withdraw a known volume of the clear supernatant (e.g., 5 mL) using a pre-warmed pipette to prevent premature crystallization.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry volumetric flask.
 - Accurately weigh the flask containing the filtrate to determine the mass of the solution.
- Solvent Evaporation and Mass Determination:
 - Evaporate the solvent from the flask under a gentle stream of nitrogen or in a rotary evaporator at a controlled temperature.
 - Once the solvent is fully evaporated, place the flask in a drying oven at a temperature below the melting point of **2-Methoxy-5-methylaniline** (50-52°C) until a constant weight is achieved.
 - Cool the flask in a desiccator before re-weighing to determine the mass of the dissolved solid.
- Calculation of Solubility:

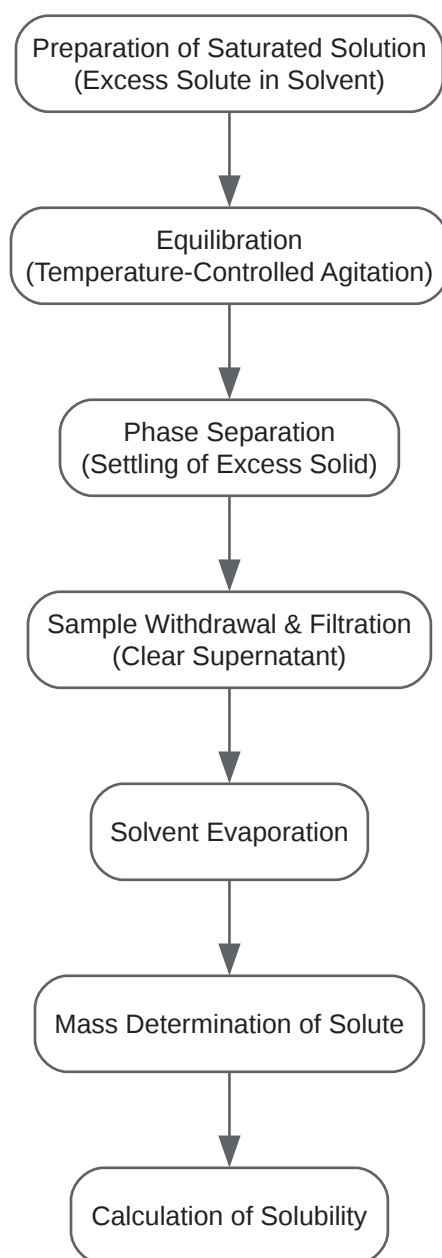
- Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{mass of dissolved solid} / \text{volume of aliquot}) \times 100$$

Safety Precautions: **2-Methoxy-5-methylaniline** is harmful if swallowed and is a suspected carcinogen.[3] All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, lab coat, safety glasses) must be worn.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **2-Methoxy-5-methylaniline** can be visualized as follows:



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Caption: Experimental workflow for solubility determination.

Conclusion

This technical guide provides a summary of the known solubility characteristics of **2-Methoxy-5-methylaniline** in various organic solvents, offering estimated quantitative data where precise values are unavailable. The detailed experimental protocol and workflow diagram serve as a practical resource for researchers and professionals requiring accurate solubility

measurements for this compound. Given the importance of solubility in chemical and pharmaceutical applications, the methodologies outlined here will facilitate more precise and reliable scientific work.

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